

JNJ-28330835 Experimental Protocol for Rat Models: Application Notes and Detailed Protocols

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Compound of Interest

Compound Name: **JNJ-28330835**

Cat. No.: **B1673012**

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Introduction

JNJ-28330835 is a nonsteroidal, orally active selective androgen receptor modulator (SARM) that has demonstrated significant anabolic effects on muscle and bone with minimal impact on prostatic tissues in preclinical rat models.^[1] As a SARM, **JNJ-28330835** selectively binds to the androgen receptor (AR), leading to tissue-specific gene expression and downstream signaling. This tissue selectivity presents a promising therapeutic avenue for conditions such as muscle wasting diseases, osteoporosis, and andropause, potentially avoiding the undesirable androgenic side effects associated with traditional anabolic steroids.

These application notes provide a comprehensive overview of the experimental protocols for evaluating the efficacy and mechanism of action of **JNJ-28330835** in rat models, based on publicly available data. The protocols detailed below cover the assessment of its effects on lean body mass, muscle growth, and its underlying signaling pathways.

Data Presentation

Table 1: In Vivo Efficacy of JNJ-28330835 in Orchidectomized (ORX) Rats

Parameter	Animal Model	Treatment Group	Dosage	Duration	Outcome
Levator Ani Muscle Growth	Orchidectomized Rats	JNJ-28330835	10 mg/kg	Not Specified	Stimulated maximal growth
Lean Body Mass	Orchidectomized Rats	JNJ-28330835	Not Specified	Not Specified	Prevented half of the loss associated with orchidectomy
Lean Body Mass Restoration	Aged Orchidectomized Rats	JNJ-28330835	Not Specified	Not Specified	Restored about 30% of lost lean mass

Table 2: Effects of JNJ-28330835 on Prostate Weight in Intact Rats

Parameter	Animal Model	Treatment Group	Dosage	Duration	Outcome
Prostate Weight	Intact Rats	JNJ-28330835	10 mg/kg	Not Specified	Reduced by a mean of 30%

Experimental Protocols

Animal Model and Husbandry

- Species and Strain: Male Sprague-Dawley rats are a commonly used strain for such studies.
- Age: Young adult rats (approximately 8-10 weeks old) are typically used for orchidectomy models. Aged rats (e.g., >18 months) can be used to model age-related muscle loss.
- Housing: Animals should be housed in a temperature- and humidity-controlled environment with a 12-hour light/dark cycle. Standard rat chow and water should be provided ad libitum.

- Acclimation: Allow for a minimum of one week of acclimation to the facility before any experimental procedures.

Orchidectomy (Surgical Castration) Protocol

- Objective: To create a model of androgen deficiency to assess the anabolic effects of **JNJ-28330835**.
- Anesthesia: Anesthetize the rats using an appropriate method, such as isoflurane inhalation or an intraperitoneal injection of a ketamine/xylazine cocktail.
- Surgical Procedure:
 - Place the anesthetized rat in a supine position. Shave and sterilize the scrotal area.
 - Make a single midline incision through the scrotum.
 - Exteriorize one testicle at a time through the incision.
 - Ligate the spermatic cord and associated blood vessels with absorbable suture material.
 - Excise the testicle distal to the ligature.
 - Return the ligated stump to the scrotal sac.
 - Repeat the procedure for the other testicle.
 - Close the scrotal incision with sutures or surgical clips.
- Post-operative Care: Administer analgesics as per veterinary guidelines. Monitor the animals for signs of pain or infection. Allow for a recovery period of at least one week before starting the treatment.

JNJ-28330835 Formulation and Administration

- Formulation (assumed): Based on common practices for oral administration of hydrophobic compounds in rats, a likely vehicle is a suspension in 0.5% methylcellulose or a solution in a

mixture such as DMSO, PEG300, and Tween 80 in saline. The exact formulation should be optimized for solubility and stability.

- Administration: Administer **JNJ-28330835** orally via gavage once daily. The volume of administration should be based on the animal's body weight (e.g., 5-10 mL/kg).
- Dosing: A dose of 10 mg/kg has been shown to be effective for muscle growth stimulation.[\[1\]](#) A dose-response study may be necessary to determine the optimal dose for other endpoints.

Assessment of Lean Body Mass and Body Composition by MRI

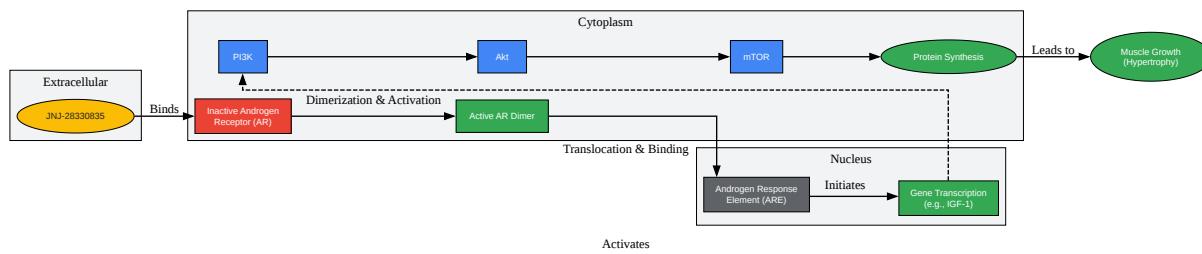
- Objective: To non-invasively quantify changes in lean body mass, fat mass, and total body water.
- Methodology:
 - Anesthetize the rats (e.g., with isoflurane) to prevent movement during scanning.
 - Use a dedicated small animal Magnetic Resonance Imaging (MRI) system.
 - Acquire whole-body scans using a T1-weighted spin-echo sequence.
 - Analyze the images using specialized software to segment and quantify different tissue compartments (fat, muscle, organs).
- Timeline: Perform MRI scans at baseline (before treatment) and at specified time points throughout the study (e.g., every 2-4 weeks) to monitor longitudinal changes.

Tissue Collection and Analysis

- Euthanasia: At the end of the study, euthanize the animals using an approved method (e.g., CO₂ asphyxiation followed by cervical dislocation).
- Tissue Dissection: Carefully dissect and weigh specific tissues of interest, including the levator ani muscle (a highly androgen-sensitive muscle), prostate, and seminal vesicles.

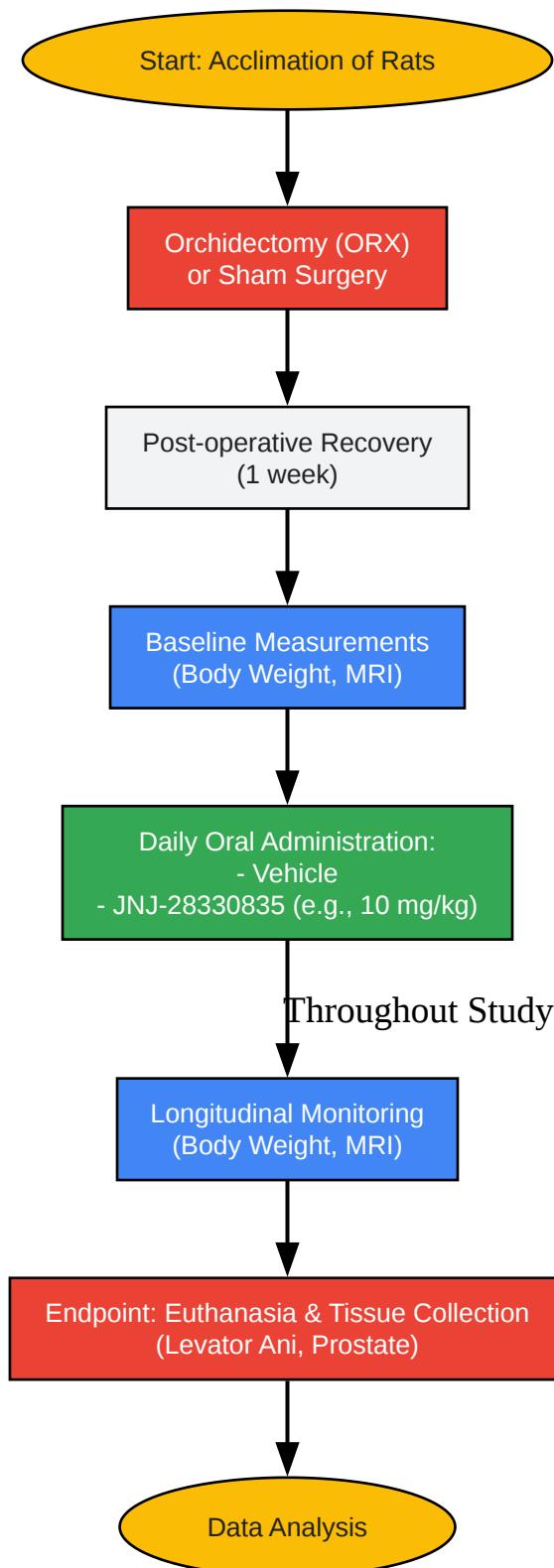
- Further Analysis: Tissues can be flash-frozen in liquid nitrogen for subsequent molecular analysis (e.g., Western blotting, qPCR) or fixed in formalin for histological examination.

Signaling Pathway and Experimental Workflow Diagrams



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Caption: Signaling pathway of **JNJ-28330835** in skeletal muscle.



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Caption: Experimental workflow for evaluating **JNJ-28330835** in rats.

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References

- 1. A selective androgen receptor modulator with minimal prostate hypertrophic activity enhances lean body mass in male rats and stimulates sexual behavior in female rats - PubMed [pubmed.ncbi.nlm.nih.gov]
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